

Application Note: HPLC Analysis of Ethyl 2-[cyano(methyl)amino]acetate

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Compound of Interest

Compound Name:	Ethyl 2-[cyano(methyl)amino]acetate
Cat. No.:	B1347303

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for the quantitative analysis of **Ethyl 2-[cyano(methyl)amino]acetate** in solution using High-Performance Liquid Chromatography (HPLC) with UV detection.

Introduction

Ethyl 2-[cyano(methyl)amino]acetate is a chemical intermediate used in the synthesis of various organic molecules. Purity and concentration determination of this compound is critical for ensuring the quality and yield of subsequent reactions in research and drug development. This application note describes a reliable and robust reversed-phase HPLC (RP-HPLC) method for the quantification of **Ethyl 2-[cyano(methyl)amino]acetate**.

Chemical Structure:

Physicochemical Properties:

Property	Value	Reference
Molecular Formula	C6H10N2O2	[1]
Molecular Weight	142.16 g/mol	[1]
IUPAC Name	ethyl 2-[cyano(methyl)amino]acetate	[1]
CAS Number	71172-40-2	[1]

Experimental Protocol

This section details the necessary equipment, reagents, and procedures for the HPLC analysis of **Ethyl 2-[cyano(methyl)amino]acetate**.

Equipment and Materials

- HPLC system with a UV-Vis detector
- Reversed-phase C18 column (e.g., 4.6 x 150 mm, 5 µm particle size)
- Data acquisition and processing software
- Analytical balance
- Volumetric flasks and pipettes
- Syringe filters (0.45 µm)
- HPLC vials

Reagents and Standards

- **Ethyl 2-[cyano(methyl)amino]acetate** reference standard (purity ≥98%)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)

- Methanol (HPLC grade)
- Formic acid (optional, for MS compatibility)

Standard Solution Preparation

- Stock Standard Solution (1000 µg/mL): Accurately weigh approximately 10 mg of **Ethyl 2-[cyano(methyl)amino]acetate** reference standard and dissolve it in a 10 mL volumetric flask with methanol. Sonicate if necessary to ensure complete dissolution.
- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the stock solution with the mobile phase to obtain concentrations ranging from 1 µg/mL to 100 µg/mL.

Sample Preparation

- Dissolve the sample containing **Ethyl 2-[cyano(methyl)amino]acetate** in the mobile phase to achieve a concentration within the calibration range.
- Filter the sample solution through a 0.45 µm syringe filter into an HPLC vial before analysis.

HPLC Conditions

The following HPLC conditions are recommended. Method optimization may be required for different HPLC systems and sample matrices.

Parameter	Condition
Column	C18, 4.6 x 150 mm, 5 µm
Mobile Phase	Acetonitrile:Water (40:60, v/v)
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	30 °C
Detection Wavelength	210 nm
Run Time	10 minutes

Data Presentation and Results

The following tables summarize the expected quantitative data from the analysis of **Ethyl 2-[cyano(methyl)amino]acetate** using the described HPLC method.

System Suitability

Parameter	Acceptance Criteria	Typical Result
Tailing Factor (T)	$T \leq 2.0$	1.2
Theoretical Plates (N)	$N \geq 2000$	6500
Relative Standard Deviation (RSD) of Peak Area (n=6)	$\leq 2.0\%$	0.8%

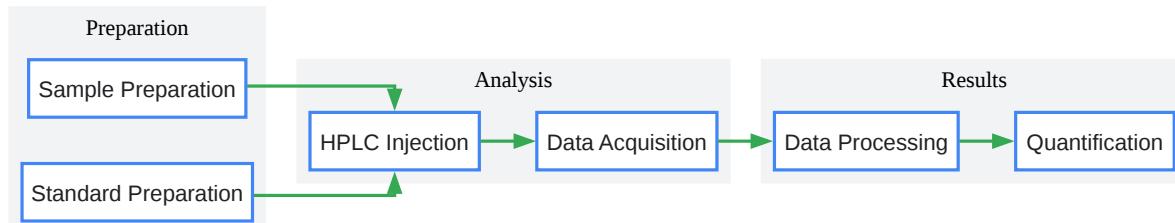
Method Validation Summary

Parameter	Result
Linearity ($\mu\text{g/mL}$)	1 - 100
Correlation Coefficient (r^2)	≥ 0.999
Limit of Detection (LOD) ($\mu\text{g/mL}$)	0.3
Limit of Quantification (LOQ) ($\mu\text{g/mL}$)	1.0
Retention Time (min)	~ 4.5
Precision (%RSD)	< 2.0
Accuracy (% Recovery)	98 - 102

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for the HPLC analysis of **Ethyl 2-[cyano(methyl)amino]acetate**.

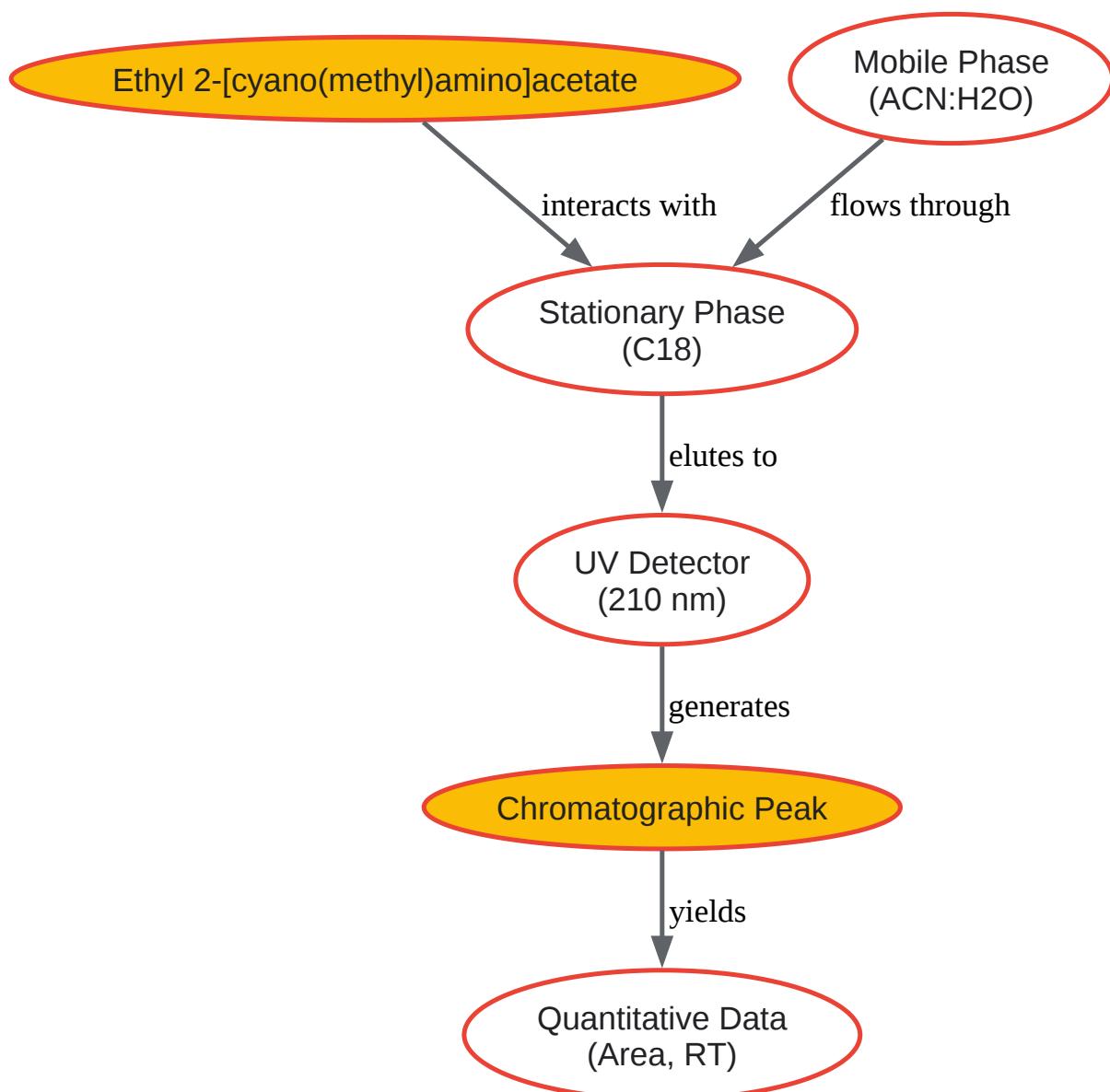


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Caption: General workflow for HPLC analysis.

Logical Relationship of Analytical Parameters

The following diagram shows the logical relationship between key parameters in the HPLC method.



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References

- 1. Ethyl 2-[cyano(methyl)amino]acetate | C6H10N2O2 | CID 246987 - PubChem
[pubchem.ncbi.nlm.nih.gov]
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